

# Essential Safety and Handling Protocols for Neral in the Laboratory

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## Compound of Interest

Compound Name: Neral

Cat. No.: B7780846

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For Immediate Reference: A Guide to Personal Protective Equipment, Safe Handling, and Disposal of **Neral**

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Neral**. Adherence to these guidelines is essential for ensuring personal safety and proper disposal of this chemical.

## Hazard Summary and Personal Protective Equipment (PPE)

**Neral**, a monoterpene aldehyde, is a known skin irritant and can cause allergic skin reactions. [1][2] It is imperative to use appropriate personal protective equipment to minimize exposure and prevent adverse health effects. The following table summarizes the required PPE for handling **Neral**.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses or Goggles	Must be worn at all times when handling Neral to protect against splashes.[1][3][4]
Face Shield	Recommended when there is a significant risk of splashing or when handling larger quantities.[1]	
Hand Protection	Chemical-Resistant Gloves	Nitrile or other suitable chemical-resistant gloves are mandatory to prevent skin contact.[1][3]
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect against minor spills.
Impervious Apron	Recommended when handling larger volumes of Neral to provide an additional layer of protection.[1]	

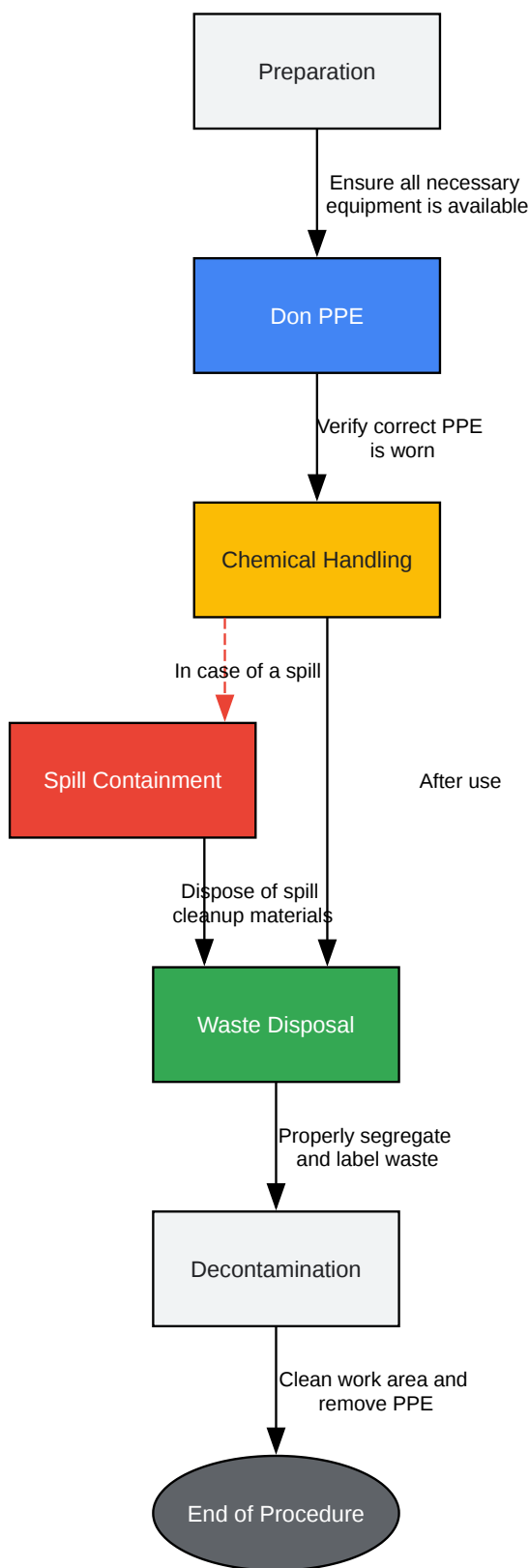
## Occupational Exposure Limits

**Neral** is a component of Citral. The American Conference of Governmental Industrial Hygienists (ACGIH) has established a Threshold Limit Value (TLV) for Citral, which should be adhered to when working with **Neral**.

Organization	Limit	Value	Notes
ACGIH	Time-Weighted Average (TWA)	5 ppm	For inhalable fraction and vapor.[1][2]
ACGIH	Skin Designation	-	Can be absorbed through the skin.[1]

## Experimental Workflow for Safe Handling of Neral

The following diagram outlines the standard operating procedure for safely handling **Neral** in a laboratory setting, from preparation to disposal.



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